

A Comprehensive Technical Overview of 2-Propylaniline

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Compound of Interest

Compound Name: 2-Propylaniline

Cat. No.: B158001

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This guide provides an in-depth analysis of the fundamental physicochemical properties of **2-propylaniline**, a significant chemical intermediate in various industrial applications. The focus of this document is to furnish researchers, scientists, and professionals in drug development with precise data regarding its molecular formula and weight.

Physicochemical Data Summary

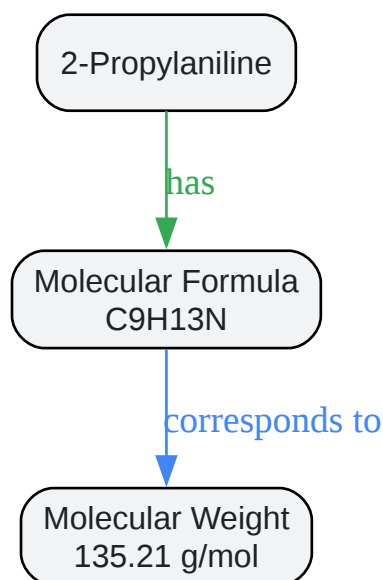
The essential quantitative data for **2-propylaniline** is compiled in the table below, offering a clear and concise summary of its key molecular identifiers.

Parameter	Value	Source
Molecular Formula	C9H13N	[1][2][3][4][5][6]
Molecular Weight	135.21 g/mol	[1][3][5][7]
Alternate Molecular Weight	135.206 g/mol	[2]
Monoisotopic Mass	135.104799419 Da	[1]
CAS Number	1821-39-2	[2][4]

Structural and Relational Overview

The logical relationship between the common name of the compound, its empirical formula, and its calculated molecular weight is a cornerstone of chemical identification. This relationship

is visually represented in the following diagram.



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Fig. 1: Chemical Identity of **2-Propylaniline**

Experimental Protocols

While this document focuses on the fundamental properties of **2-propylaniline**, it is important to note that its characterization and application are underpinned by various experimental methodologies. Detailed experimental protocols for the synthesis, purification, and analysis of **2-propylaniline** can be found in various chemical literature and databases. For instance, the electropolymerization of **2-propylaniline** to yield a poly(**2-propylaniline**) film has been reported to occur in a highly acidic medium[7]. Similarly, the polymerization and intercalation of **2-propylaniline** into iron (III) oxychloride have been achieved through an in situ polymerization/intercalation process[7]. For specific analytical procedures, such as determining purity or identifying the compound through spectroscopic methods (e.g., NMR, IR, Mass Spectrometry), standardized protocols available in chemical research literature should be consulted.

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